

# synthesis and properties of 1,3-Dinitronaphthalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dinitronaphthalene

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An In-depth Technical Guide to the Synthesis and Properties of **1,3-Dinitronaphthalene**

## Introduction

**1,3-Dinitronaphthalene** is an aromatic hydrocarbon of significant interest in various chemical research fields. Its molecular structure, characterized by a naphthalene core substituted with two nitro groups at the 1 and 3 positions, imparts unique chemical and physical properties. This guide provides a comprehensive overview of the synthesis, properties, and experimental protocols related to **1,3-dinitronaphthalene**, tailored for researchers, scientists, and professionals in drug development.

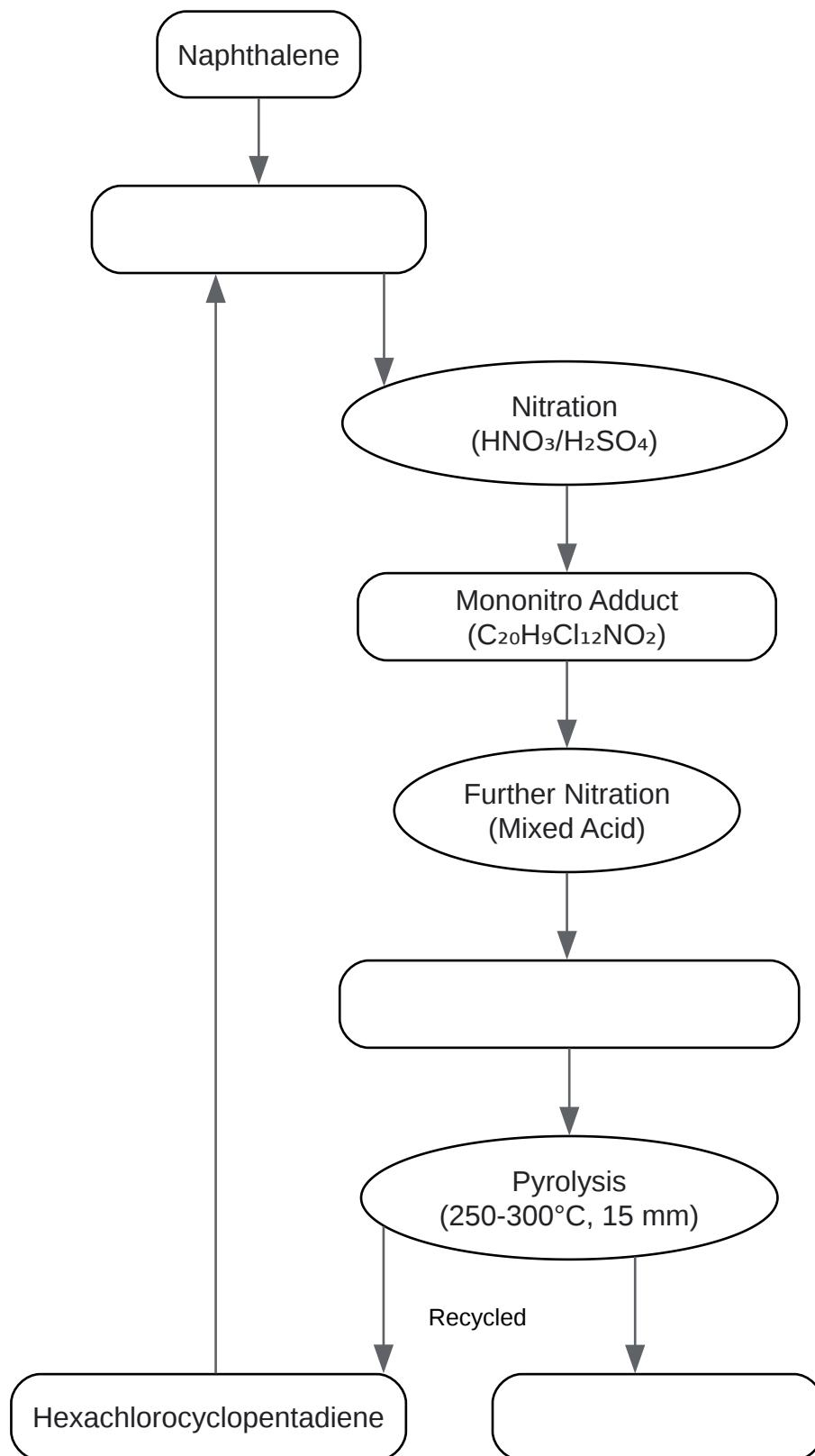
It is important to note that the direct nitration of naphthalene, 1-nitronaphthalene, or 2-nitronaphthalene does not yield **1,3-dinitronaphthalene**; these reactions lead to heteronuclear nitration, producing other isomers such as 1,5- and 1,8-dinitronaphthalene.<sup>[1]</sup>

## Synthesis of 1,3-Dinitronaphthalene

The synthesis of **1,3-dinitronaphthalene** is not straightforward and cannot be achieved by direct nitration of naphthalene. A notable method involves the dinitration of a Diels-Alder adduct of naphthalene followed by pyrolysis.<sup>[1]</sup> Another approach involves the removal of a chlorine atom from an aromatic nitrochloro compound.<sup>[2]</sup>

## Synthesis via Diels-Alder Adduct Intermediate

This process involves the formation of a Diels-Alder adduct of naphthalene and hexachlorocyclopentadiene, which is then mononitrated and subsequently dinitrated. The resulting dinitro adduct is then subjected to pyrolysis to yield **1,3-dinitronaphthalene** and hexachlorocyclopentadiene.[\[1\]](#)

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Caption: Synthesis of **1,3-dinitronaphthalene** via a Diels-Alder adduct.

## Experimental Protocols

### Preparation of 1,3-Dinitronaphthalene from Mononitrated Diels-Alder Adduct

This protocol is based on the method described in U.S. Patent 3,065,278.[\[1\]](#)

#### Materials:

- Mononitrated Diels-Alder diadduct of hexachlorocyclopentadiene and naphthalene ( $C_{20}H_9Cl_{12}NO_2$ )
- Mixed acid (e.g., a mixture of nitric acid and sulfuric acid)

#### Procedure:

- 25 parts by weight of the mononitrated diadduct is heated with 75 parts of mixed acid.
- The reaction mixture is maintained at a controlled temperature to facilitate the second nitration.
- Upon completion of the reaction, the mixture is cooled, and the dinitrated product is isolated.
- The isolated dinitro derivative is then subjected to pyrolysis at a temperature of 250-300°C under a reduced pressure of approximately 15 mm Hg.
- The pyrolysis yields **1,3-dinitronaphthalene** and hexachlorocyclopentadiene. The products can be separated by distillation.

Purification: The crude **1,3-dinitronaphthalene** can be purified by recrystallization. A unique method for separating **1,3-dinitronaphthalene** from 2-nitronaphthalene involves selective sulfonation of the latter with 96% sulfuric acid, leaving the **1,3-dinitronaphthalene** unaffected.

[\[1\]](#) The unreacted **1,3-dinitronaphthalene** precipitates upon water treatment and can be collected by filtration.[\[1\]](#)

## Properties of 1,3-Dinitronaphthalene

### Physical and Chemical Properties

Property	Value	References
Molecular Formula	$C_{10}H_6N_2O_4$	[3][4][5][6]
Molecular Weight	218.17 g/mol	[3][4][5][7]
Appearance	Beige powder	[7][8]
Melting Point	146-148 °C	[3][5][9]
Boiling Point	~359-378 °C	[3][5]
Density	~1.433 g/cm³ (estimate)	[3]
Solubility	Insoluble in water	[7][8]
Stability	Stable, but may be sensitive to heat or shock. Incompatible with strong bases and oxidizing agents.	[3][7][8]

## Spectral Data

Spectral Data Type	Key Features	References
$^1H$ NMR	Spectral data is available.	[7][10]
$^{13}C$ NMR	Spectral data is available.	[10][11]
Mass Spectrometry (GC-MS)	The compound has been characterized by GC-MS.	[7][12]

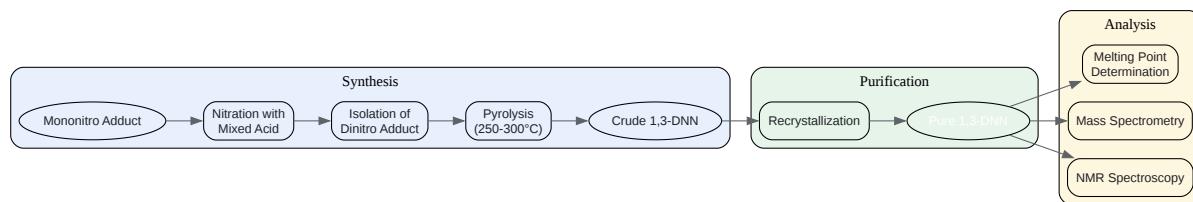
## Reactivity and Applications

**1,3-Dinitronaphthalene** has been utilized in studies of photocatalytic oxidation reactions in the presence of  $TiO_2$ .<sup>[3][8]</sup> It is also used as a reagent in the chromatographic analysis for the separation of amines and their derivatives.<sup>[4]</sup>

## Safety and Hazards

**1,3-Dinitronaphthalene** is associated with several hazards. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[3][7]</sup> Symptoms of exposure can

include irritation of mucous membranes, headache, dizziness, cyanosis, nausea, and potential damage to the liver and kidneys.<sup>[7]</sup> It is also suspected of causing genetic defects.<sup>[13]</sup>



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Caption: General experimental workflow for **1,3-dinitronaphthalene**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)